

# Essential Safety and Operational Guide for 2,5-Diamino-4,6-dihydroxypyrimidine

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## Compound of Interest

Compound Name: 2,5-Diamino-4,6-dihydroxypyrimidine

Cat. No.: B034952

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,5-Diamino-4,6-dihydroxypyrimidine** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and maintain regulatory compliance.

## Chemical and Physical Properties

While a specific Safety Data Sheet (SDS) for **2,5-Diamino-4,6-dihydroxypyrimidine** is not readily available, data for its hydrochloride salt provides valuable insight into its properties and handling requirements.

Property	Value	Source
Chemical Name	2,5-Diamino-4,6-dihydroxypyrimidine Hydrochloride	TCI America SDS
CAS Number	56830-58-1	TCI America SDS
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>4</sub> O <sub>2</sub> · HCl	TCI America SDS
Molecular Weight	178.58 g/mol	TCI America SDS
Appearance	White to Greyish red Crystal or Powder	TCI America SDS
Purity	>98.0% (T)(HPLC)	TCI America SDS
Incompatible Materials	Oxidizing agents	TCI America SDS

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **2,5-Diamino-4,6-dihydroxypyrimidine**.

PPE Category	Specification
Eye Protection	Tightly fitting safety goggles or a face shield should be worn. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene, are required. <a href="#">[1]</a>
Body Protection	A lab coat or a chemical-resistant apron must be worn to prevent skin contact. <a href="#">[1]</a>
Respiratory Protection	In a well-ventilated area, respiratory protection may not be necessary. If dust or aerosols are likely to be generated, a NIOSH-approved respirator is recommended. <a href="#">[1]</a>

# Experimental Protocol: Safe Handling and Disposal

## Handling Procedure:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Locate the nearest safety shower and eye wash station.<sup>[2]</sup>
- Ventilation: All handling of **2,5-Diamino-4,6-dihydroxypyrimidine** should be performed in a well-ventilated area, preferably within a chemical fume hood, to prevent the dispersion of dust.<sup>[2]</sup>
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above.
- Weighing and Transferring: When weighing or transferring the compound, do so carefully to avoid generating dust. Use a spatula or other appropriate tool for transfers.
- Spill Management: In the event of a spill, immediately alert others in the vicinity and restrict access to the area.<sup>[1]</sup>
  - For solid spills, carefully sweep up the material to avoid creating dust and place it into a labeled hazardous waste container.<sup>[1]</sup>
  - For liquid spills, use an inert absorbent material like vermiculite or sand to contain the spill.<sup>[1]</sup>
  - All materials used for cleanup should be disposed of as hazardous waste.<sup>[1]</sup>
- Decontamination: After handling, thoroughly wash hands and any exposed skin with soap and water.<sup>[3]</sup> Decontaminate the work surface with an appropriate solvent followed by soap and water.<sup>[1]</sup>

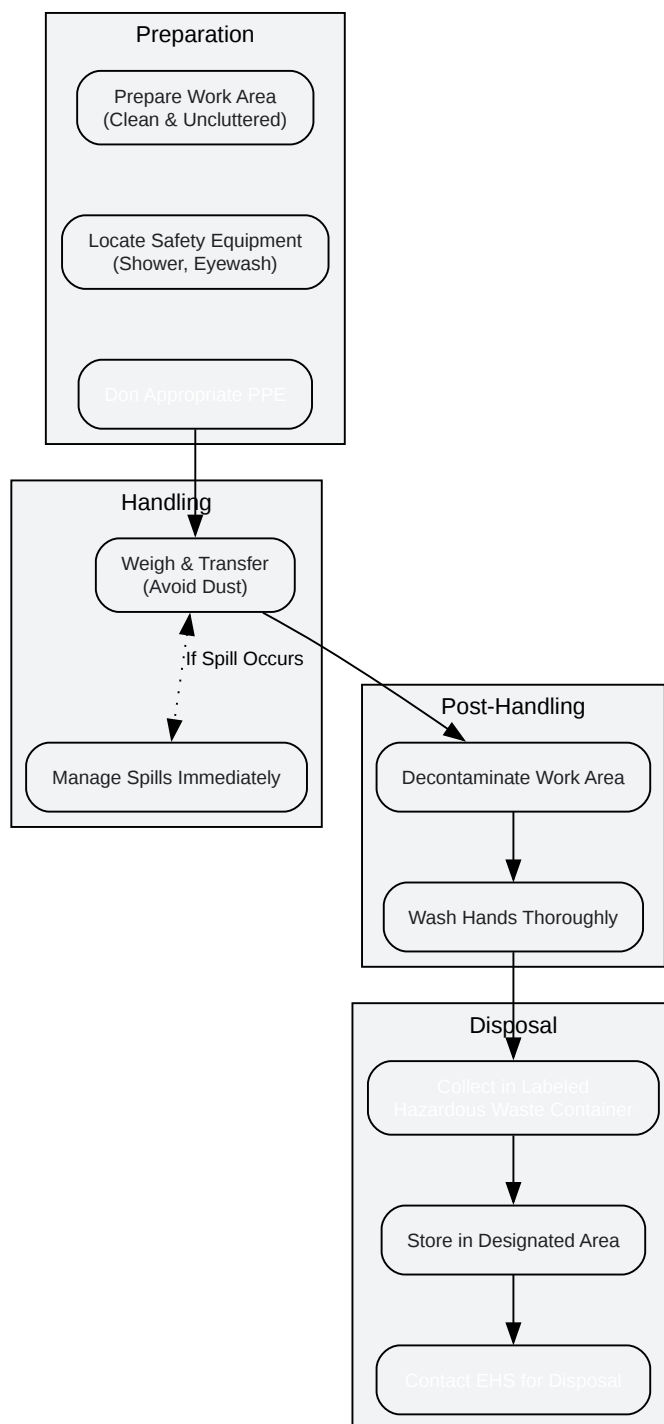
## Disposal Plan:

The disposal of **2,5-Diamino-4,6-dihydroxypyrimidine** must be managed as hazardous chemical waste in compliance with all local, state, and federal regulations.<sup>[1][4]</sup>

- Waste Collection: Collect all waste containing **2,5-Diamino-4,6-dihydroxypyrimidine**, including contaminated PPE and cleaning materials, in a designated and clearly labeled hazardous waste container.<sup>[1]</sup><sup>[4]</sup> The container must be compatible with the chemical and in good condition.<sup>[1]</sup>
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "Waste **2,5-Diamino-4,6-dihydroxypyrimidine**".<sup>[1]</sup>
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.<sup>[1]</sup>
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.<sup>[1]</sup><sup>[4]</sup>

## Workflow for Safe Handling

## Workflow for Safe Handling of 2,5-Diamino-4,6-dihydroxypyrimidine

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Caption: Workflow for the safe handling and disposal of **2,5-Diamino-4,6-dihydroxypyrimidine**.

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## References

- 1. benchchem.com [benchchem.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 4. benchchem.com [benchchem.com]
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